

Application Notes and Protocols for Isavuconazole-d4 in LC-MS/MS Bioanalysis

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Compound of Interest		
Compound Name:	Isavuconazole-d4	
Cat. No.:	B584089	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the utilization of **Isavuconazole-d4** as an internal standard in the quantitative bioanalysis of isavuconazole in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Introduction

Isavuconazole is a broad-spectrum triazole antifungal agent used for the treatment of invasive aspergillosis and mucormycosis.[1][2] Therapeutic Drug Monitoring (TDM) of isavuconazole is increasingly recognized as a valuable tool to optimize efficacy and minimize toxicity, given the significant inter-patient pharmacokinetic variability.[3][4][5] LC-MS/MS has emerged as the preferred method for the quantification of isavuconazole in clinical practice due to its high sensitivity, specificity, and accuracy.[6][7][8]

The use of a stable isotope-labeled internal standard, such as **Isavuconazole-d4**, is crucial for reliable LC-MS/MS bioanalysis. **Isavuconazole-d4** mimics the chemical and physical properties of the analyte, compensating for variations in sample preparation, chromatography, and ionization, thereby ensuring the precision and accuracy of the quantitative results.[9][10]

Experimental Protocols



This section details the methodologies for the LC-MS/MS bioanalysis of isavuconazole using **Isavuconazole-d4** as an internal standard. The protocols are based on established and validated methods reported in the scientific literature.[6][7][9]

Materials and Reagents

- · Analytes and Internal Standard:
 - Isavuconazole reference standard
 - Isavuconazole-d4 (Internal Standard)[1][9][10]
- Solvents and Chemicals:
 - Acetonitrile (HPLC or LC-MS grade)[7][9]
 - Methanol (HPLC or LC-MS grade)[7][9]
 - Formic acid (ACS grade)[9]
 - Ammonium acetate
 - Ultrapure water
- Biological Matrix:
 - Human plasma or serum[7][9]

Sample Preparation: Protein Precipitation

Protein precipitation is a common and efficient method for extracting isavuconazole from plasma or serum samples.[2][9]

Protocol:

- To 50 μ L of plasma/serum sample, add 100 μ L of ice-cold methanol or acetonitrile containing the internal standard, **Isavuconazole-d4** (e.g., at a concentration of 1 mg/L).[7]
- Vortex the mixture for 30 seconds to ensure thorough mixing and protein precipitation.



- Centrifuge the mixture at high speed (e.g., 24,000 x g) for 5-10 minutes to pellet the precipitated proteins.[7]
- Carefully transfer the clear supernatant to a clean vial for LC-MS/MS analysis.
- The supernatant may be further diluted with a suitable solvent (e.g., 5% acetonitrile in water) if necessary.[7]

Liquid Chromatography (LC) Conditions

Instrumentation: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system is required.

Typical LC Parameters:

Parameter	Recommended Condition	
Column	C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 1.9 μ m)[11]	
Mobile Phase A	0.1% Formic acid in water	
Mobile Phase B	Acetonitrile[9]	
Gradient Elution	A gradient elution is typically used for optimal separation. For example, starting with a low percentage of Mobile Phase B, increasing to a high percentage, and then re-equilibrating.	
Flow Rate	0.3 - 0.5 mL/min	
Column Temperature	40 °C	
Injection Volume	5 - 10 μL	

Mass Spectrometry (MS/MS) Conditions

Instrumentation: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source is used for detection.

Typical MS/MS Parameters:



Parameter	Recommended Condition	
Ionization Mode	Positive Electrospray Ionization (ESI+)	
Detection Mode	Multiple Reaction Monitoring (MRM)	
MRM Transitions		
Isavuconazole	m/z 438.2 → 224.1[9]	
Isavuconazole-d4	m/z 442.2 → 224.3[9] or m/z 442.1 → 218.9[6]	
Collision Energy	Optimized for each transition	
Dwell Time	50 - 100 ms	

Data Presentation: Quantitative Performance

The following tables summarize the quantitative performance characteristics of a typical LC-MS/MS method for isavuconazole using **Isavuconazole-d4** as an internal standard, as reported in various studies.[6][7][9]

Table 1: Linearity and Sensitivity

Parameter	Typical Value	Reference
Linearity Range	0.2 - 12.8 mg/L	[6][7]
4 - 4000 ng/mL	[9]	
Correlation Coefficient (r²)	> 0.99	[6][7][9]
Lower Limit of Quantification (LLOQ)	4 ng/mL	[9]

Table 2: Precision and Accuracy



Parameter	Concentration Level	Typical Value (%RSD or %Bias)	Reference
Intra-day Precision	Low, Medium, High QC	< 15%	[6][7]
Inter-day Precision	Low, Medium, High QC	< 15%	[6][7]
Accuracy	Low, Medium, High QC	Within ±15% of nominal value	[6][7]

Table 3: Recovery

Parameter	Concentration Level	Typical Value (%)	Reference
Extraction Recovery	Low, Medium, High QC	93.9 - 102.7%	[6][7]

Mandatory Visualizations

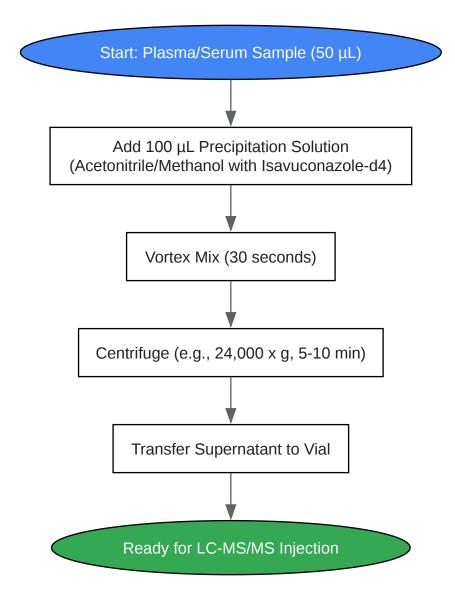
The following diagrams illustrate the key processes and relationships in the LC-MS/MS bioanalysis of isavuconazole.



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Caption: Experimental workflow for LC-MS/MS bioanalysis of isavuconazole.

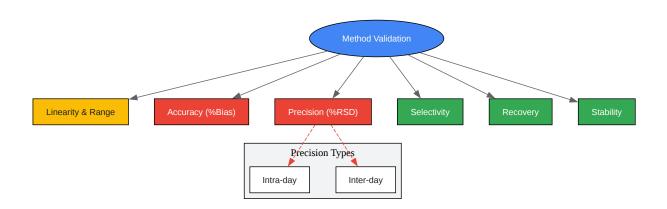




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Caption: Detailed sample preparation protocol using protein precipitation.





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Caption: Key parameters for LC-MS/MS method validation.

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